

Molecular weight and formula of N-Ethyl-N-methyl-benzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethyl-N-methyl-benzamide*

Cat. No.: *B13928789*

[Get Quote](#)

N-Ethyl-N-methyl-benzamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Ethyl-N-methyl-benzamide**, a substituted benzamide with potential applications in chemical synthesis and biological systems. This document outlines its fundamental chemical properties, detailed synthesis protocols, and metabolic pathways, presenting the information in a format tailored for research and development professionals.

Core Compound Properties

N-Ethyl-N-methyl-benzamide is an organic compound classified as a tertiary amide.^[1] Its structure, featuring a benzene ring connected to an amide group substituted with both an ethyl and a methyl group, dictates its chemical reactivity and physical characteristics.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2]
Molecular Weight	163.22 g/mol	[2]
IUPAC Name	N-ethyl-N-methylbenzamide	[2]
Appearance	Colorless to light yellow liquid	[1]
Solubility	Low solubility in water; soluble in organic solvents	[1]

Synthesis of N-Ethyl-N-methyl-benzamide

The synthesis of **N-Ethyl-N-methyl-benzamide** can be achieved through several established chemical routes. One of the most common and direct methods is the acylation of an amine with an acyl chloride.

Experimental Protocol: Acylation of N-ethyl-N-methylamine

This protocol details the synthesis of **N-Ethyl-N-methyl-benzamide** via the reaction of benzoyl chloride with N-ethyl-N-methylamine.

Materials:

- Benzoyl chloride
- N-ethyl-N-methylamine
- Dichloromethane (DCM)
- Triethylamine or pyridine (as a base)
- Deionized water
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

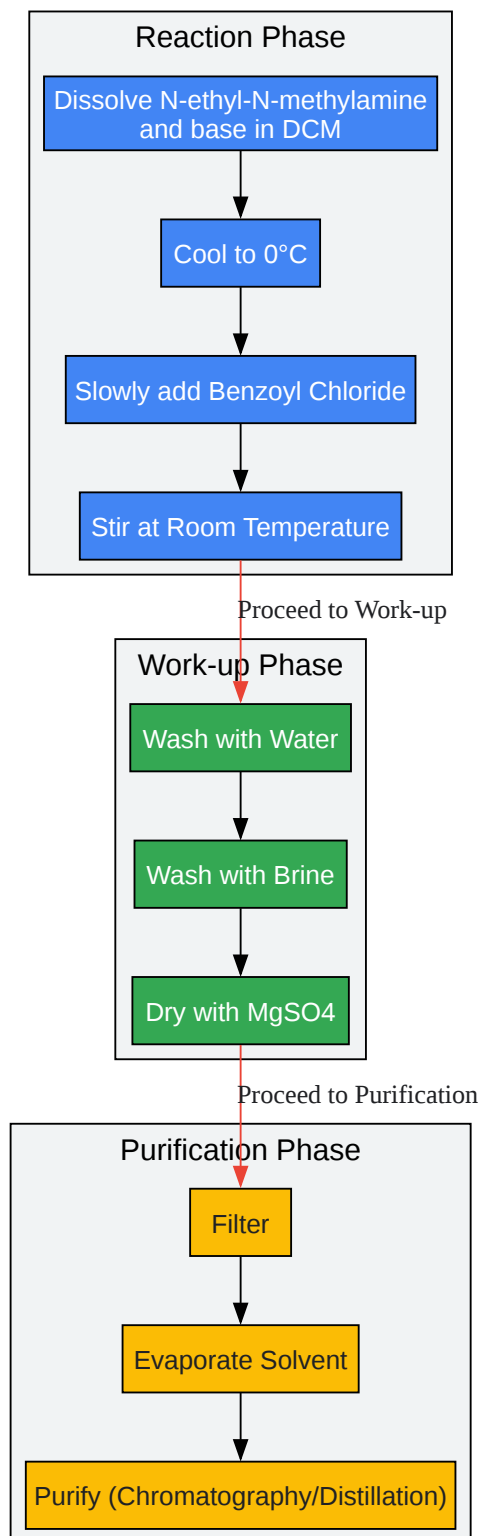
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve N-ethyl-N-methylamine and a base (such as triethylamine or pyridine) in dichloromethane (DCM). The base is used to neutralize the HCl byproduct of the reaction.^[1]
- **Cooling:** Place the flask in an ice bath to cool the solution to 0°C . This is to control the exothermic nature of the reaction.
- **Addition of Benzoyl Chloride:** Slowly add benzoyl chloride, dissolved in a small amount of DCM, to the stirred amine solution using a dropping funnel. The slow addition helps to manage the reaction rate and temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.
- **Work-up:**
 - Transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with deionized water and then with brine to remove the base and any water-soluble byproducts.

- Separate the organic layer and dry it over anhydrous magnesium sulfate (MgSO_4) to remove any residual water.
- Purification:
 - Filter the solution to remove the drying agent.
 - Concentrate the filtrate using a rotary evaporator to remove the dichloromethane, yielding the crude **N-Ethyl-N-methyl-benzamide**.
 - Further purification can be achieved through column chromatography or distillation if necessary.

Below is a diagram illustrating the general workflow for this synthesis.

Synthesis Workflow of N-Ethyl-N-methyl-benzamide



[Click to download full resolution via product page](#)

Caption: A flowchart of the synthesis of **N-Ethyl-N-methyl-benzamide**.

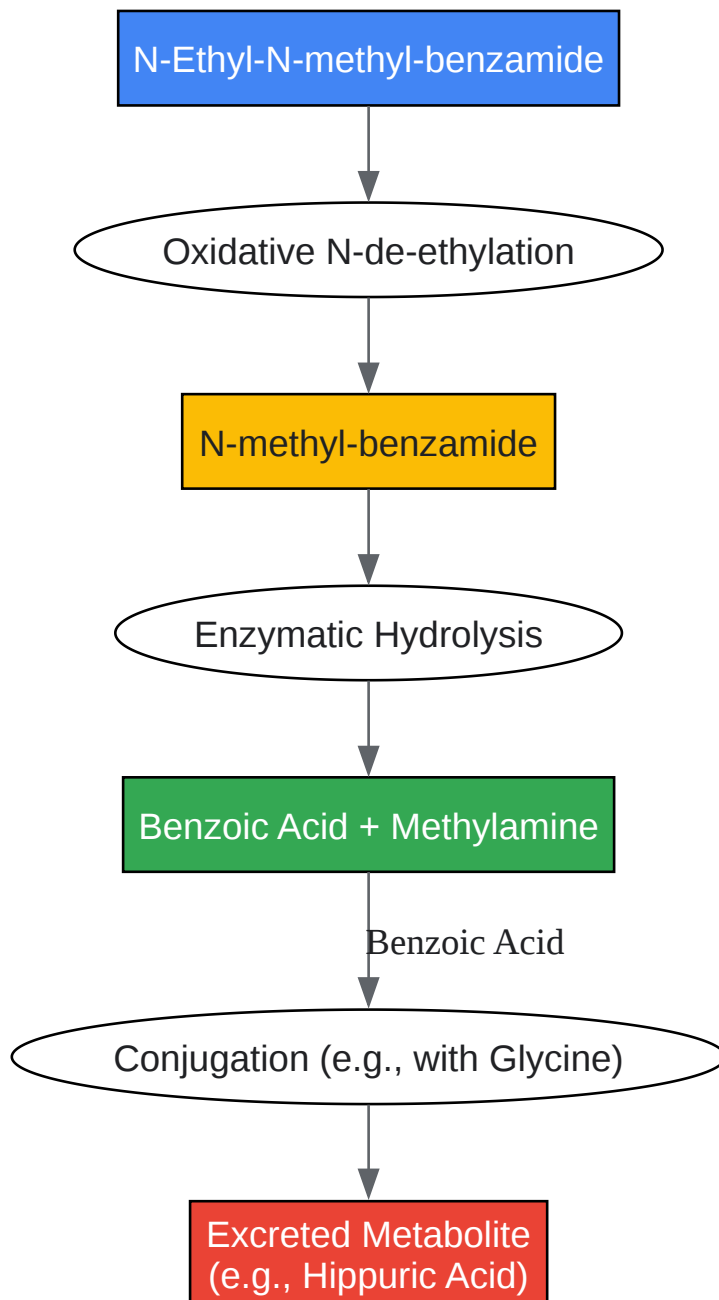
Biological Activity and Metabolic Pathway

While specific signaling pathways directly involving **N-Ethyl-N-methyl-benzamide** are not extensively documented in publicly available literature, the metabolism of related benzamides has been studied. These studies provide a likely metabolic fate for this compound in biological systems. Interaction studies often focus on the binding affinity of such compounds with various enzymes and receptors.

The primary metabolic pathway for similar benzamides involves an initial oxidative dealkylation followed by enzymatic hydrolysis. The resulting benzoic acid is then conjugated for excretion.

The diagram below illustrates a proposed metabolic pathway for **N-Ethyl-N-methyl-benzamide** based on the metabolism of structurally related compounds.

Proposed Metabolic Pathway of N-Ethyl-N-methyl-benzamide



[Click to download full resolution via product page](#)

Caption: A diagram of the proposed metabolic breakdown of **N-Ethyl-N-methyl-benzamide**.

This guide provides a foundational understanding of **N-Ethyl-N-methyl-benzamide** for scientific and research applications. Further investigation into its biological activities and potential as a lead compound in drug discovery is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy N-Ethyl-N-methyl-benzamide | 61260-46-6 [smolecule.com]
- 2. N-Ethyl-N-methyl-benzamide | C₁₀H₁₃NO | CID 527045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of N-Ethyl-N-methyl-benzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13928789#molecular-weight-and-formula-of-n-ethyl-n-methyl-benzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

